

Application Notes and Protocols: Synthesis of Linalyl Isobutyrate from Linalool

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Compound of Interest

Compound Name: Linalyl isobutyrate

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Abstract

This document provides detailed application notes and protocols for the synthesis of **linalyl isobutyrate**, a valuable fragrance and flavoring agent. Two primary synthetic routes are presented: a classical chemical esterification of linalool with isobutyric anhydride and a greener enzymatic approach utilizing immobilized lipase (Novozym® 435). This guide includes comprehensive experimental procedures, tabulated quantitative data for easy comparison of reaction parameters, and detailed characterization of the final product. Furthermore, visual diagrams generated using Graphviz are provided to illustrate the reaction pathway and experimental workflows, ensuring clarity and reproducibility for researchers in academic and industrial settings.

Introduction

Linalyl isobutyrate is an ester known for its pleasant, fruity, and slightly floral aroma, reminiscent of lavender and bergamot.[1][2] Its desirable organoleptic properties have led to its widespread use in the fragrance, cosmetic, and food industries.[1][2] Beyond its aromatic applications, esters of linalool are also of interest in pharmaceutical research due to the biological activities associated with terpenoids. The synthesis of **linalyl isobutyrate** from the tertiary alcohol linalool presents unique challenges, including potential side reactions such as dehydration and isomerization under harsh acidic conditions.

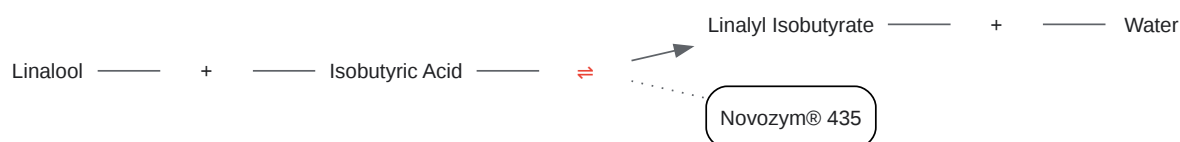
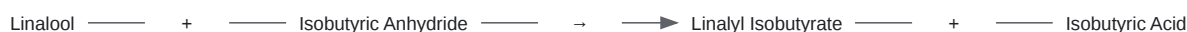
This document outlines two effective methods for the synthesis of **linalyl isobutyrate**:

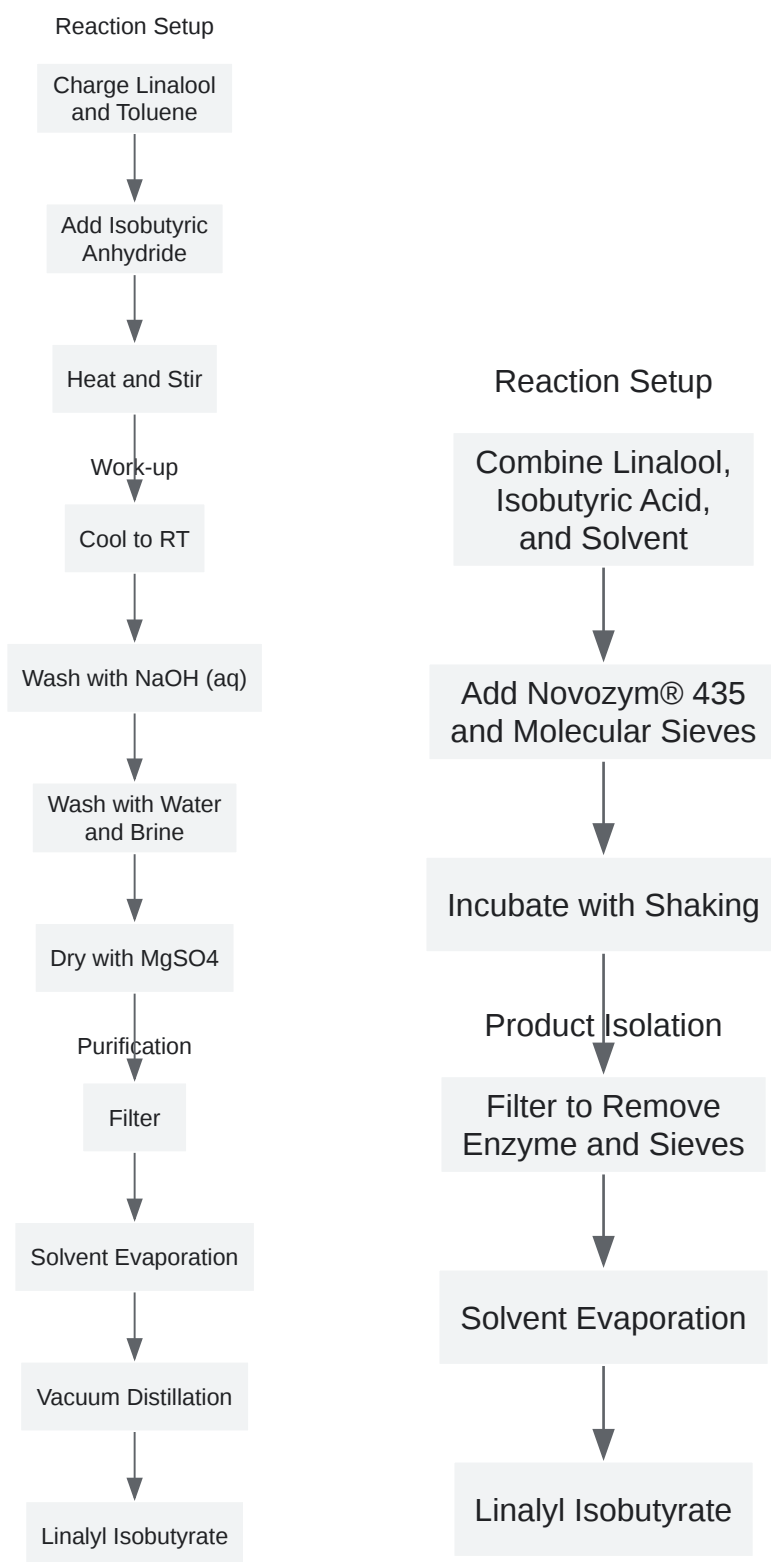
- **Chemical Synthesis:** A robust method involving the acylation of linalool with isobutyric anhydride. This approach is known for its relatively high yields and reaction rates.
- **Enzymatic Synthesis:** An environmentally friendly alternative that employs Novozym® 435, an immobilized lipase from *Candida antarctica*, as a biocatalyst.^{[3][4]} This method operates under mild reaction conditions, minimizing byproduct formation and offering high selectivity.

Chemical Synthesis of Linalyl Isobutyrate

The chemical synthesis of **linalyl isobutyrate** is achieved through the esterification of linalool with isobutyric anhydride. The reaction can be carried out with or without a catalyst.

Reaction Scheme





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References

- 1. linalyl isobutyrate, 78-35-3 [thegoodscentcompany.com]
- 2. Linalyl Isobutyrate | Givaudan [givaudan.com]
- 3. digital.csic.es [digital.csic.es]
- 4. Sustainable Biocatalytic Procedure for Obtaining New Branched Acid Esters - PMC [pmc.ncbi.nlm.nih.gov]
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